

# N-(Pyridin-3-yl)picolinamide: A Technical Guide to Safety, Handling, and Properties

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## Compound of Interest

Compound Name: **N-(Pyridin-3-yl)picolinamide**

Cat. No.: **B062957**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available technical information on **N-(Pyridin-3-yl)picolinamide**. A complete Safety Data Sheet (SDS) with comprehensive quantitative toxicological data for this specific compound (CAS No. 184870-10-8) is not readily available in the public domain. The information provided herein is compiled from supplier data for the compound and safety data for structurally related compounds. All laboratory work should be conducted by trained professionals in a well-ventilated area, following all institutional and national safety guidelines.

## Introduction

**N-(Pyridin-3-yl)picolinamide** is a pyridinecarboxamide derivative with potential applications in medicinal chemistry and materials science. Its structure, featuring two pyridine rings linked by an amide bond, makes it an interesting scaffold for the design of novel therapeutic agents and functional materials. This guide provides an in-depth overview of the safety, handling, and known properties of **N-(Pyridin-3-yl)picolinamide**, intended to support researchers and drug development professionals in its safe and effective use.

## Safety and Handling

While a comprehensive SDS for **N-(Pyridin-3-yl)picolinamide** is not available, hazard classifications from suppliers and data from related picolinamide and nicotinamide compounds provide guidance on its safe handling.

## Hazard Identification

Based on supplier information, **N-(Pyridin-3-yl)picolinamide** is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this compound is Warning.

## Precautionary Measures

The following precautionary statements are recommended for handling **N-(Pyridin-3-yl)picolinamide**:

Category	Precautionary Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.  P264: Wash skin thoroughly after handling.
	P270: Do not eat, drink or smoke when using this product.
	P271: Use only outdoors or in a well-ventilated area.
	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.  Remove contact lenses, if present and easy to do. Continue rinsing.
	P312: Call a POISON CENTER/doctor if you feel unwell.
	P330: Rinse mouth.
	P332 + P313: If skin irritation occurs: Get medical advice/attention.
	P337 + P313: If eye irritation persists: Get medical advice/attention.
	P362: Take off contaminated clothing and wash before reuse.

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Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
P405: Store locked up.	
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

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## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Physicochemical and Toxicological Properties

Quantitative data for **N-(Pyridin-3-yl)picolinamide** is limited. The following tables summarize available data for the target compound and its close isomers, picolinamide and nicotinamide, for comparison.

Table 1: Physicochemical Properties

Property	N-(Pyridin-3-yl)picolinamide	Picolinamide (Isomer)	Nicotinamide (Isomer)
CAS Number	184870-10-8	1452-77-3	98-92-0
Molecular Formula	C <sub>11</sub> H <sub>9</sub> N <sub>3</sub> O	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O
Molecular Weight	199.21 g/mol	122.12 g/mol	122.12 g/mol
Appearance	Powder	White Solid	Crystalline Powder
Melting Point	Not available	106 - 109 °C	128 - 131 °C
Boiling Point	Not available	143 °C	334 °C
Solubility	Not available	Not available	Soluble in water

Table 2: Toxicological Data (for related compounds)

Compound	Test Type	Route of Exposure	Species	Dose	Reference
Nicotinamide	LD50	Oral	Rat	> 2,500 mg/kg	[1]
Nicotinamide	Skin Irritation	Dermal	Rabbit	Non-irritating	[1]
Nicotinamide	Eye Irritation	Ocular	Rabbit	Irritating	[1]
Picolinamide	Skin Irritation	Dermal	-	Causes skin irritation (Category 2)	[2]
Picolinamide	Eye Irritation	Ocular	-	Causes serious eye irritation (Category 2)	[2]

Note: The toxicological data for **N-(Pyridin-3-yl)picolinamide** has not been fully investigated. The data for nicotinamide and picolinamide should be used for guidance only and do not replace the need for a thorough risk assessment before handling the target compound.

## Experimental Protocols

### Proposed Synthesis of **N-(Pyridin-3-yl)picolinamide**

A common method for the synthesis of amides is the coupling of a carboxylic acid with an amine. Based on synthetic procedures for related picolinamides, a plausible route for the synthesis of **N-(Pyridin-3-yl)picolinamide** involves the reaction of picolinic acid with 3-aminopyridine.<sup>[3]</sup>

#### Materials:

- Picolinic acid
- 3-Aminopyridine
- Thionyl chloride ( $\text{SOCl}_2$ ) or a suitable coupling agent (e.g., HATU, HBTU)
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Triethylamine (TEA) or another non-nucleophilic base
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

#### Procedure:

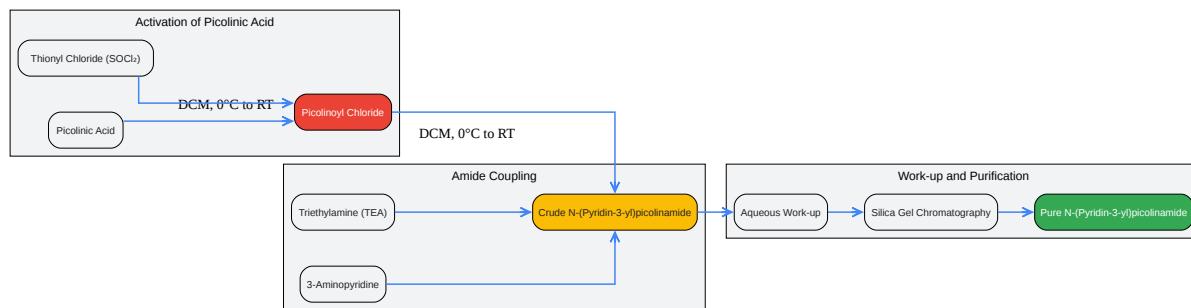
- Activation of Picolinic Acid:
  - In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve picolinic acid (1.0 eq) in anhydrous DCM.
  - Cool the solution to 0 °C in an ice bath.

- Slowly add thionyl chloride (1.1 eq) dropwise to the solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete (monitored by TLC).
- Remove the excess thionyl chloride and solvent under reduced pressure to obtain the picolinoyl chloride intermediate.
- Amide Coupling:
  - In a separate flask, dissolve 3-aminopyridine (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM under an inert atmosphere.
  - Cool the solution to 0 °C.
  - Dissolve the crude picolinoyl chloride in a minimal amount of anhydrous DCM and add it dropwise to the 3-aminopyridine solution.
  - Allow the reaction to warm to room temperature and stir overnight.
- Work-up and Purification:
  - Quench the reaction by adding water.
  - Separate the organic layer.
  - Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **N-(Pyridin-3-yl)picolinamide**.
- Characterization:

- Confirm the identity and purity of the final product using techniques such as NMR spectroscopy (<sup>1</sup>H and <sup>13</sup>C), mass spectrometry, and melting point analysis.

## Visualizations

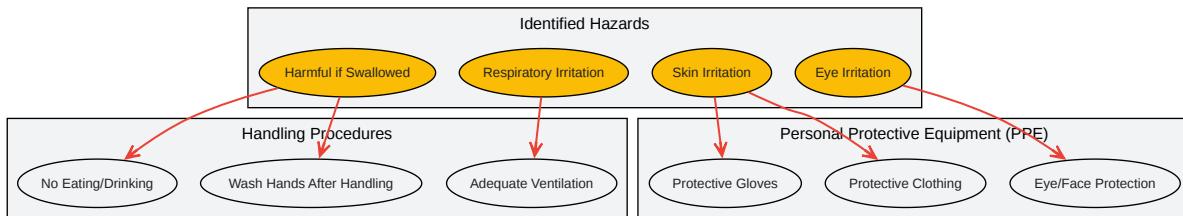
### General Synthesis Workflow



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Caption: General workflow for the synthesis of **N-(Pyridin-3-yl)picolinamide**.

## Logical Relationship of Safety Precautions



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## References

- 1. 3-Pyridylnicotinamide - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis and structural characterisation of amides from picolinic acid and pyridine-2,6-dicarboxylic acid - PMC [pmc.ncbi.nlm.nih.gov]
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